

Application Notes and Protocols for Lipidomics Analysis Using 2-Hydroxypalmitic acid-d30

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Compound of Interest

Compound Name: 2-Hydroxypalmitic acid-d30

Cat. No.: B15558451

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Introduction

Lipidomics, the large-scale study of lipids in biological systems, is a rapidly growing field offering profound insights into cellular metabolism, disease pathogenesis, and therapeutic interventions. Accurate and reproducible quantification of lipid species is paramount for meaningful biological interpretation. The use of stable isotope-labeled internal standards, such as **2-Hydroxypalmitic acid-d30**, is a cornerstone of robust quantitative lipidomics.^{[1][2][3]} These standards closely mimic the physicochemical properties of their endogenous counterparts, allowing for correction of variability throughout the analytical workflow, from sample extraction to mass spectrometric detection.^{[1][2]}

This document provides detailed application notes and experimental protocols for the preparation of various biological samples for lipidomics analysis, with a specific focus on the incorporation of **2-Hydroxypalmitic acid-d30** as an internal standard. Furthermore, it delves into the role of 2-hydroxypalmitic acid in cellular signaling, providing a diagram of its involvement in the mTOR/S6K1/Gli1 pathway.

Quantitative Data Summary

The use of deuterated internal standards is critical for accurate lipid quantification in mass spectrometry-based lipidomics. While specific quantitative performance data for **2-Hydroxypalmitic acid-d30** is not extensively published, the following table summarizes typical analytical performance characteristics for the analysis of hydroxy fatty acids using LC-MS methods with internal standards. The data presented here for 2-Hydroxypalmitic acid is based on a validated LC-HRMS method for the non-deuterated compound and serves as a reference for expected performance.^[4] Deuterated standards are expected to exhibit similar or better performance, particularly in terms of correcting for matrix effects and improving precision.^{[1][5]}

Parameter	2-Hydroxypalmitic Acid (Non-Deuterated Standard) ^[4]	General Expected Performance for Deuterated Standards
**Linearity (R ²) **	0.990 - 0.998	≥ 0.99
Limit of Detection (LOD)	0.1 - 0.9 ng/mL	Sub-ng/mL to low pg/mL range
Limit of Quantification (LOQ)	0.4 - 2.6 ng/mL	Low ng/mL to pg/mL range
Recovery	Not specified in the reference. Generally, recovery for lipid extraction methods can range from 60% to over 100% depending on the method and lipid class. ^[6]	High and consistent, closely mimicking the endogenous analyte. ^[3]
Precision (%RSD)	Not specified in the reference.	Typically <15-20% for intra- and inter-day precision. ^[7]
Matrix Effect	Can be significant but is compensated by the use of an internal standard. ^[6]	Significantly mitigated due to co-elution and similar ionization behavior with the analyte. ^{[1][8]}

Experimental Protocols

The choice of lipid extraction method is critical and depends on the biological matrix and the lipid classes of interest. The Folch, Bligh & Dyer, and Matyash methods are three of the most common and well-validated liquid-liquid extraction techniques in lipidomics.[5]

General Recommendations

- To minimize lipid degradation, all sample handling and extraction steps should be performed on ice or at 4°C.[9]
- Use high-purity solvents (e.g., HPLC or MS grade).
- To prevent oxidation of polyunsaturated fatty acids, antioxidants such as butylated hydroxytoluene (BHT) can be added to the extraction solvents.[9]
- Always include blank samples (containing only the internal standard and solvents) to monitor for background contamination.

Protocol 1: Lipid Extraction from Plasma/Serum using a Modified Folch Method

This protocol is suitable for the extraction of a broad range of lipids from plasma or serum samples.

Materials:

- Plasma or serum samples
- **2-Hydroxypalmitic acid-d30** internal standard solution (concentration to be optimized based on instrument sensitivity and expected endogenous levels)
- Chloroform (with BHT)
- Methanol (with BHT)
- 0.9% NaCl solution
- Glass centrifuge tubes with PTFE-lined caps

- Nitrogen gas evaporator or vacuum concentrator
- Reconstitution solvent (e.g., isopropanol:acetonitrile:water 2:1:1 v/v/v)

Procedure:

- Thaw plasma/serum samples on ice.
- In a glass centrifuge tube, add 50 µL of plasma/serum.
- Add a known amount of **2-Hydroxypalmitic acid-d30** internal standard solution to the sample.
- Add 1 mL of ice-cold methanol and vortex for 30 seconds.
- Add 2 mL of ice-cold chloroform and vortex for 1 minute.
- Incubate the mixture on a shaker at 4°C for 30 minutes.
- Add 0.5 mL of 0.9% NaCl solution to induce phase separation and vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes at 4°C to separate the aqueous and organic layers.
- Carefully collect the lower organic layer (chloroform phase) containing the lipids using a glass Pasteur pipette and transfer to a new glass tube.
- Dry the lipid extract under a gentle stream of nitrogen gas or using a vacuum concentrator.
- Reconstitute the dried lipid extract in a known volume of reconstitution solvent for LC-MS analysis.

Protocol 2: Lipid Extraction from Tissues using the Matyash Method

The Matyash method uses methyl-tert-butyl ether (MTBE) as a less toxic alternative to chloroform and is effective for extracting a wide range of lipids from tissue samples.

Materials:

- Tissue sample (e.g., liver, brain)
- **2-Hydroxypalmitic acid-d30** internal standard solution
- Methanol (with BHT)
- Methyl-tert-butyl ether (MTBE)
- Ultrapure water
- Homogenizer (e.g., bead beater, Potter-Elvehjem)
- Glass centrifuge tubes with PTFE-lined caps
- Nitrogen gas evaporator or vacuum concentrator
- Reconstitution solvent

Procedure:

- Weigh approximately 20-50 mg of frozen tissue.
- Place the tissue in a homogenization tube.
- Add a known amount of **2-Hydroxypalmitic acid-d30** internal standard solution.
- Add 300 μ L of ice-cold methanol and homogenize the tissue until a uniform suspension is achieved.
- Add 1 mL of MTBE and continue homogenization for 1 minute.
- Incubate the homogenate on a shaker at room temperature for 1 hour.
- Add 250 μ L of ultrapure water to induce phase separation and vortex for 1 minute.
- Centrifuge at 1,000 x g for 10 minutes at room temperature.
- Carefully collect the upper organic layer (MTBE phase) and transfer to a new glass tube.

- Dry the lipid extract under a gentle stream of nitrogen gas or using a vacuum concentrator.
- Reconstitute the dried lipid extract in a known volume of reconstitution solvent for LC-MS analysis.

Protocol 3: Lipid Extraction from Cultured Cells using the Bligh & Dyer Method

This protocol is a widely used method for extracting lipids from cultured cells.

Materials:

- Cell pellet (typically 1-10 million cells)
- **2-Hydroxypalmitic acid-d30** internal standard solution
- Phosphate-buffered saline (PBS)
- Chloroform
- Methanol
- Ultrapure water
- Glass centrifuge tubes with PTFE-lined caps
- Nitrogen gas evaporator or vacuum concentrator
- Reconstitution solvent

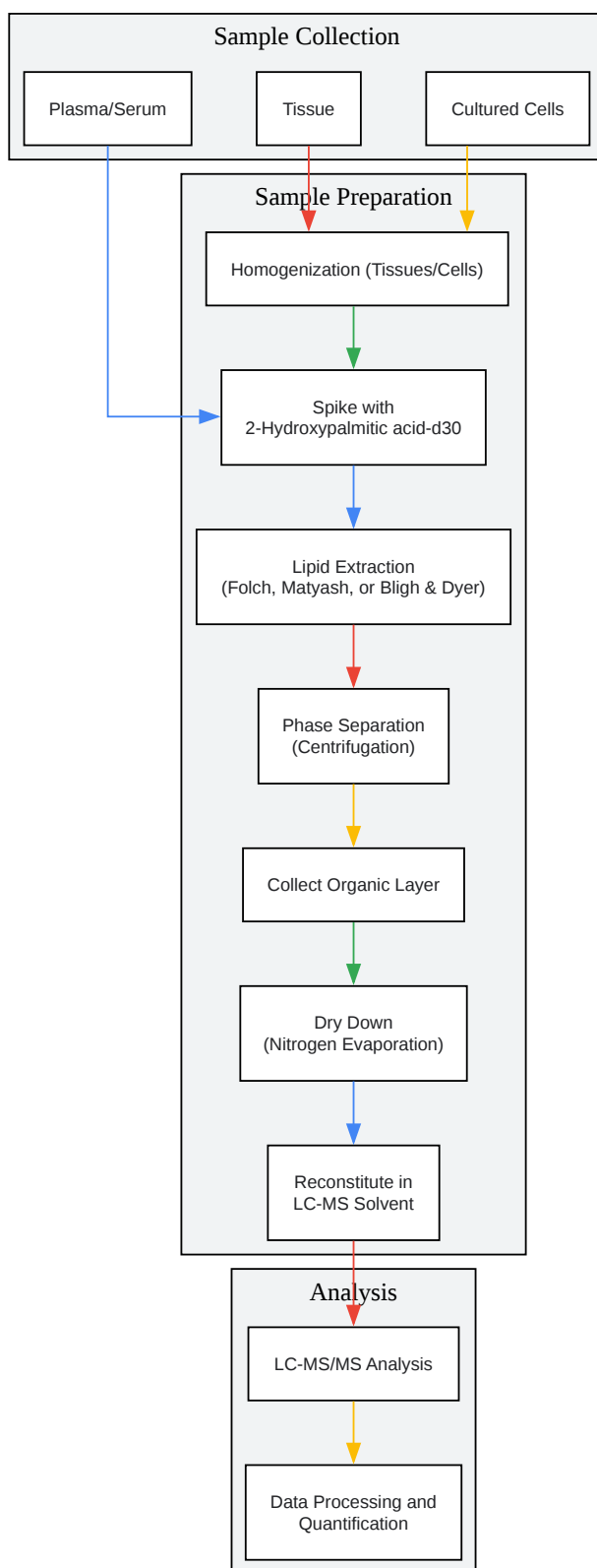
Procedure:

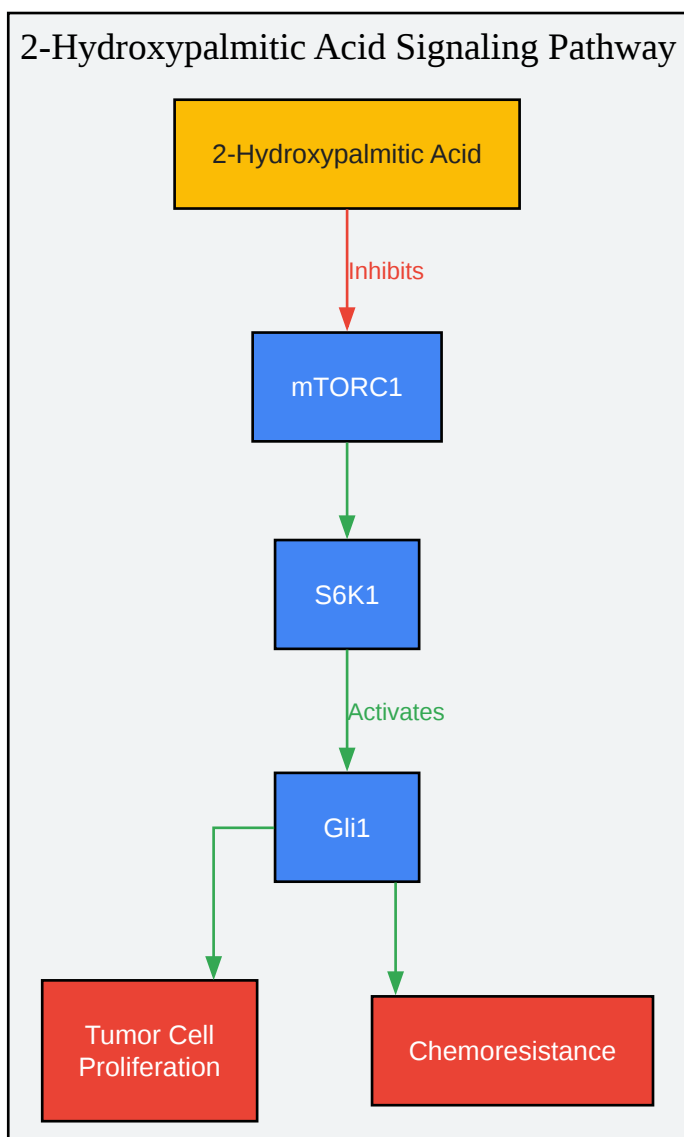
- Harvest cells and wash the cell pellet twice with ice-cold PBS.
- Resuspend the cell pellet in 100 μ L of water in a glass centrifuge tube.
- Add a known amount of **2-Hydroxypalmitic acid-d30** internal standard solution.

- Add 375 μ L of a chloroform:methanol (1:2, v/v) mixture and vortex for 30 seconds.
- Incubate on a shaker at room temperature for 15 minutes.
- Add 125 μ L of chloroform and vortex for 30 seconds.
- Add 125 μ L of ultrapure water and vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes at room temperature to achieve phase separation.
- Carefully collect the lower organic layer (chloroform phase) and transfer to a new glass tube.
- Dry the lipid extract under a gentle stream of nitrogen gas or using a vacuum concentrator.
- Reconstitute the dried lipid extract in a known volume of reconstitution solvent for LC-MS analysis.

Experimental Workflow and Signaling Pathway Diagrams

To visualize the experimental and biological processes, the following diagrams have been generated using Graphviz (DOT language).





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